

# Decontamination protocols for Americium-241 laboratory spills

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# Americium-241 Decontamination Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper decontamination protocols for **Americium-241** (Am-241) laboratory spills.

# Frequently Asked Questions (FAQs)

Q1: What are the immediate steps to take after an Americium-241 spill?

A1: In the event of an Am-241 spill, the following immediate actions should be taken to ensure safety and minimize the spread of contamination:

- Alert Personnel: Immediately notify everyone in the laboratory of the spill.
- Contain the Spill: Cover the spill with absorbent materials like paper towels or pads to prevent it from spreading.[1]
- Isolate the Area: Cordon off the area around the spill. If the Am-241 is in a form that can become airborne, such as a powder, evacuate and seal the laboratory.[1]
- Contact Radiation Safety: Notify your institution's Radiation Safety Officer (RSO) or equivalent authority as soon as possible.[1][2]



Q2: What type of personal protective equipment (PPE) is required for cleaning up an **Americium-241** spill?

A2: At a minimum, disposable gloves, a lab coat, and safety glasses should be worn when handling Am-241.[3][4] For a spill cleanup, it is recommended to wear double gloves, a lab coat, safety goggles or a face shield, and disposable shoe covers.[5][6]

Q3: How do I decontaminate my skin if it comes into contact with **Americium-241**?

A3: If your skin becomes contaminated, immediately remove any contaminated clothing and wash the affected area with mild soap and lukewarm water.[1][7] Do not use hot water or abrasive scrubbing, as this can increase the absorption of the radioactive material through the skin.[1] If contamination persists after washing, seek guidance from your RSO. In some cases, inducing perspiration by covering the area with plastic and then rewashing may be recommended.[2]

Q4: What are the acceptable limits for Americium-241 surface contamination?

A4: The U.S. Nuclear Regulatory Commission (NRC) has set acceptable surface contamination levels for Am-241. For removable contamination, the limit is 20 disintegrations per minute (dpm) per 100 square centimeters. For fixed contamination, the maximum level is 300 dpm/100 cm<sup>2</sup> and the average level should not exceed 100 dpm/100 cm<sup>2</sup>.[8][9]

Q5: How should I dispose of waste contaminated with **Americium-241**?

A5: All waste from the cleanup, including absorbent paper, gloves, and other disposable materials, should be placed in a designated radioactive waste bag, typically yellow.[1] It is crucial to segregate radioactive waste based on its form (solid, liquid, sharps) and the half-life of the isotope. Since Am-241 has a long half-life (432.2 years), it should be placed in a container for long-lived isotopes.[8][10] Your institution's Radiation Safety Office will provide specific instructions for the collection and disposal of this waste.

### **Troubleshooting Guides**

Problem: My survey meter still indicates contamination after cleaning the spill area with soap and water.



- Solution 1: Use a more effective decontamination solution.
  - For plastic surfaces, EDTA and sodium bicarbonate (NaHCO₃) have been shown to be highly effective, achieving over 99% desorption.[5] Trisodium citrate and calcium acetate have also demonstrated effectiveness on plastics.[5]
  - For metallic surfaces like stainless steel, inorganic acids can be used, but this should be done with caution as they can damage the surface.[11] Commercial decontamination solutions such as Radiacwash or Count-Off are also recommended.[7][12]
- Solution 2: Increase contact time.
  - Soaking contaminated equipment in a decontamination solution for several hours to a full day can remove more stubborn contamination.[7]
- Solution 3: Consider the chemical form of the Americium-241.
  - Americium-241 is often in the form of americium dioxide (AmO<sub>2</sub>), which is a solid.[1] If the spill involved a solid, ensure all particulate matter has been physically removed before attempting further chemical decontamination.
- Solution 4: Perform a final wipe test.
  - After cleaning and when the survey meter shows background levels, a wipe test should be performed and analyzed with a liquid scintillation counter to confirm that removable contamination is below the acceptable limits.[6]

Problem: I suspect there may be airborne **Americium-241** contamination.

- Immediate Actions:
  - Evacuate the room immediately and close the door to prevent the spread of contamination.
  - Notify the Radiation Safety Officer at once.
  - Do not re-enter the area until it has been cleared by Radiation Safety personnel.



- Preventative Measures for Future Work:
  - When working with Am-241 in a form that could become airborne (e.g., a powder), always perform the work in a certified fume hood or glove box.[13]
  - Regularly monitor the work area for any signs of contamination.

## **Data Presentation**

Table 1: Effectiveness of Decontamination Solutions for Americium-241

Decontamination Solution	Surface Material(s)	Effectiveness	Source
EDTA	Plastics	>99% desorption	[5]
Sodium Bicarbonate (NaHCO <sub>3</sub> )	Plastics	>99% desorption	[5]
Calcium Acetate (Ca(OAc) <sub>2</sub> )	Plastics	Effective	[5]
Trisodium Citrate	Plastics	Effective	[5]
Soap and Water	Skin, General Surfaces	Basic, first-line decontamination	[1][7]
Commercial Decontaminants (e.g., Radiacwash, Count- Off)	Equipment, Surfaces	Recommended for stubborn contamination	[7][12]
Inorganic Acids	Metal Surfaces	Effective, but can be corrosive	[11]

# **Experimental Protocols**

Protocol 1: Decontamination of a Minor Americium-241 Liquid Spill on a Laboratory Benchtop

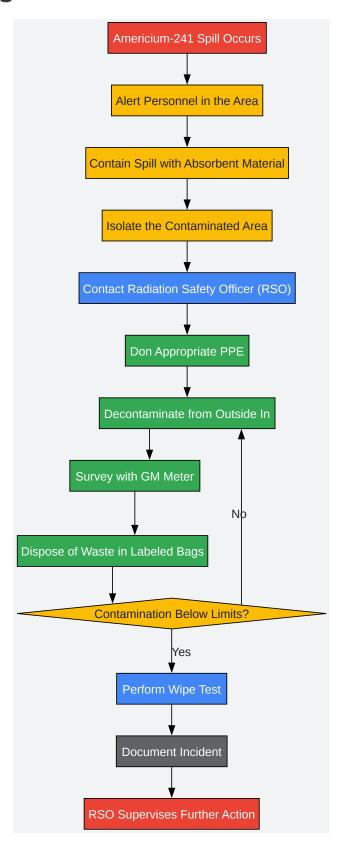
• Immediate Response:



- 1. Alert personnel in the immediate vicinity.
- 2. Don appropriate PPE: double gloves, lab coat, safety goggles, and shoe covers.
- 3. Cover the spill with absorbent paper to contain it.
- Decontamination Procedure:
  - 1. Working from the outer edge of the spill inward, carefully wipe up the spill with the absorbent paper.
  - 2. Place the used absorbent paper in a yellow radioactive waste bag.
  - 3. Clean the area with a commercial decontamination solution or a mild detergent and water. [1] Use a fresh piece of absorbent paper for each wipe, moving from the outside in.
  - 4. Place all used cleaning materials into the radioactive waste bag.
- Surveying and Final Steps:
  - 1. With a Geiger-Mueller survey meter equipped with a pancake probe, survey the decontaminated area, your gloves, and your clothing to check for any remaining contamination.[3][4]
  - 2. If contamination is still detected, repeat the cleaning process.
  - 3. Once the survey meter reads at background levels, perform a wipe test of the area.
  - 4. Analyze the wipe test using a liquid scintillation counter to ensure removable contamination is below 20 dpm/100 cm².[8][9]
  - 5. Once the area is confirmed to be clean, remove your PPE, placing disposable items in the radioactive waste bag.
  - 6. Wash your hands thoroughly.
  - 7. Document the spill and the decontamination procedure in the laboratory's records.



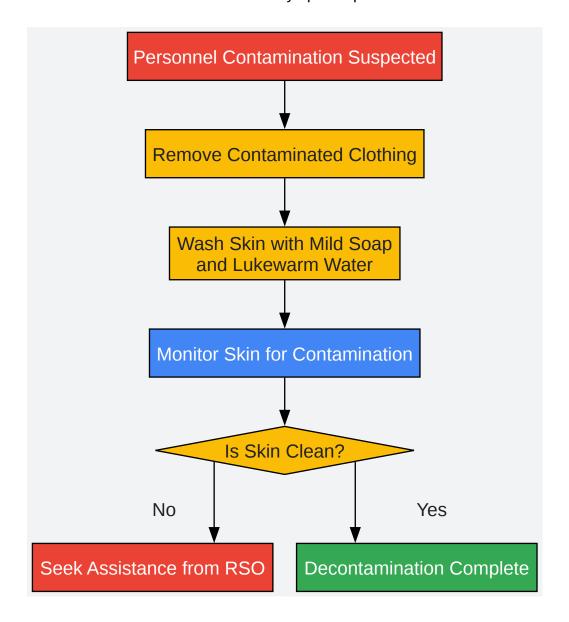
### **Visualizations**



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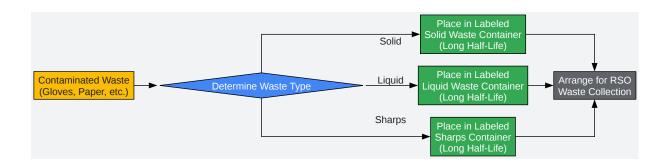
Caption: Workflow for Americium-241 laboratory spill response.



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Caption: Decision-making process for personnel decontamination.





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Caption: Logical flow for Americium-241 contaminated waste disposal.

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